

maleonitrile safety data sheet (SDS) information

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Compound of Interest

Compound Name: Maleonitrile

Cat. No.: B3058920

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An In-depth Technical Guide to the Safety Data for **Maleonitrile**

This guide provides comprehensive safety information for **maleonitrile** (CAS No. 109-77-3), also known as propanedinitrile or dicyanomethane.^{[1][2][3]} It is intended for researchers, scientists, and drug development professionals who handle this compound. **Maleonitrile** is a versatile chemical intermediate used in the synthesis of pharmaceuticals, dyes, and other advanced materials.^{[2][4]} However, it is a highly toxic compound that requires strict safety protocols.

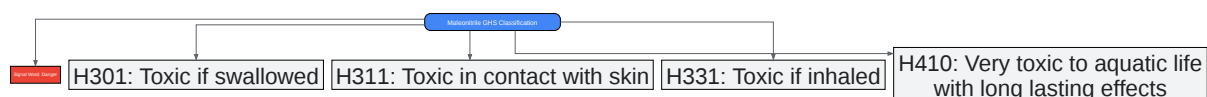
Physical and Chemical Properties

Maleonitrile is a white to light yellow crystalline solid at room temperature.^{[1][5]} Prolonged storage may cause the color to change to yellow or dark brown without compromising its quality.^[2] It is soluble in water and polar organic solvents like ethanol and diethyl ether.^{[2][6]}

Property	Value
Molecular Formula	C ₃ H ₂ N ₂ [2] [7]
Molecular Weight	66.06 g/mol [2] [5] [7]
Appearance	Colorless crystals or white powder [2] [5]
Melting Point	30-32 °C (86-90 °F) [7] [8] [9]
Boiling Point	218-220 °C (424-428 °F) [2] [6] [9]
Flash Point	112 °C (233.6 °F) [1] [10]
Autoignition Temperature	365 °C (689 °F) [1] [10]
Density	1.19 g/mL (at 20°C) [2]
Vapor Pressure	0.2 mmHg [2]
Vapor Density	2.3 (Air = 1) [2] [5]
Water Solubility	133 g/L (at 20°C) [2]
pKa	11.2 [2] [4]

Hazard Identification and GHS Classification

Maleonitrile is classified as acutely toxic if swallowed, in contact with skin, or if inhaled.[\[3\]](#)[\[11\]](#) It is also very toxic to aquatic life with long-lasting effects.[\[7\]](#)[\[11\]](#) Metabolism in the body can release cyanide, leading to symptoms such as headache, dizziness, weakness, collapse, unconsciousness, and potentially death.[\[5\]](#)[\[12\]](#)



GHS Pictograms



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Caption: GHS Classification for **Maleonitrile**.

Precautionary Statements (Selected):[\[11\]](#)[\[13\]](#)

- P261: Avoid breathing dust, fume, gas, mist, vapors, or spray.
- P273: Avoid release to the environment.
- P280: Wear protective gloves, protective clothing, eye protection, and face protection.
- P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.

- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P501: Dispose of contents/container to an approved waste disposal plant.

Toxicology

The primary toxic action of **maleonitrile** is related to its metabolism, which can release cyanide.[8] This inhibits cellular respiration, leading to cytotoxic hypoxia. The central nervous system and cardiovascular system are target organs.[7][14]

Route	Species	Value (LD50)
Oral	Rat	14 mg/kg[15][16]
Oral	Mouse	19 mg/kg[15]
Dermal	Rat	350 mg/kg[15]

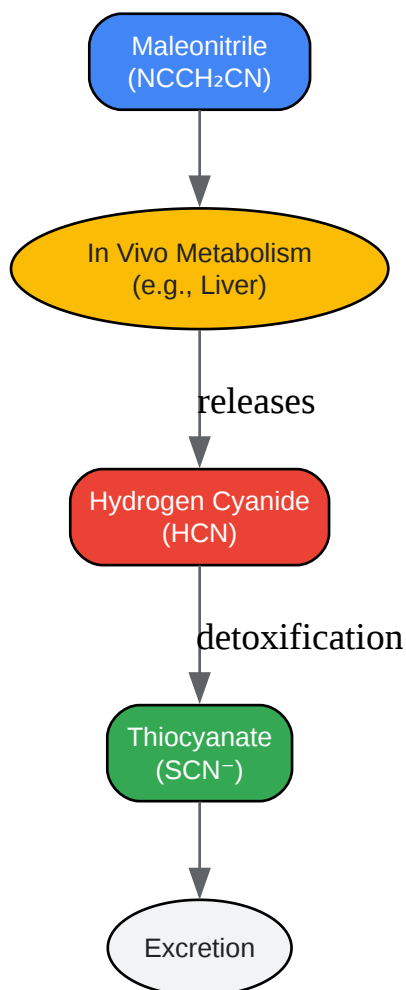
Routes of Exposure and Symptoms:

- Inhalation: May be fatal.[7] Can cause severe respiratory irritation, coughing, and difficulty breathing.[17] Systemic effects include headache, dizziness, weakness, confusion, and convulsions.[14][18]
- Skin Contact: Toxic if absorbed through the skin.[7][11] Causes skin irritation.[1][7]
- Eye Contact: Causes eye irritation.[7][18]
- Ingestion: May be fatal.[7][11] Can cause a burning sensation, nausea, and vomiting.[6][18]

Experimental Protocols:

- Acute Oral Toxicity (Rat, LD50): The study resulting in an LD50 of 14 mg/kg was conducted on both male and female rats. The substance was administered orally, and mortality was observed to determine the dose lethal to 50% of the test population.[16]

- Skin Irritation (Rabbit): A study on rabbits indicated that **maleonitrile** causes mild skin irritation after a 4-hour exposure.[7][16]



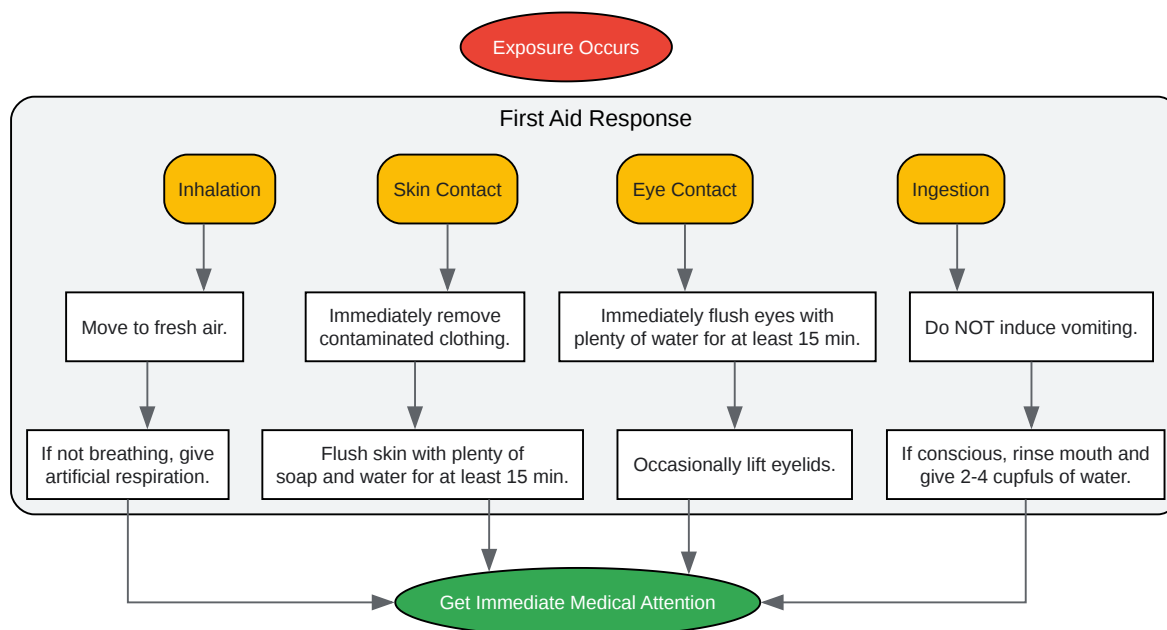
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Caption: Simplified metabolic pathway of **maleonitrile**.

Emergency Procedures

Immediate action is critical in the event of exposure. Ensure that medical personnel are aware of the material involved and take precautions to protect themselves.[12]

First Aid Measures:



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Caption: First aid workflow for **maleonitrile** exposure.

Firefighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[7][13][18]
- Hazards: **Maleonitrile** may burn but does not ignite readily.[18] However, poisonous gases, including nitrogen oxides and hydrogen cyanide, are produced in a fire.[10][12][18] Containers may explode when heated.[18]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) in pressure-demand mode (MSHA/NIOSH approved) and full protective gear.[1][7]

Accidental Release Measures:

- Evacuate personnel not wearing protective equipment from the spill area.[18]
- Wear appropriate PPE, including respiratory protection.[7] Avoid dust formation.[7][19]
- Prevent the substance from entering drains.[7][19]
- Sweep up the material and place it into a suitable, closed container for disposal as hazardous waste.[1][7][18]
- Ventilate and wash the area after cleanup is complete.[18]

Handling, Storage, and Personal Protection

Exposure Limits:

Organization	Limit	Value
NIOSH	REL (10-hr TWA)	3 ppm (8 mg/m ³)[14][18]
OSHA	PEL	None established[1][15]

Personal Protective Equipment (PPE):



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Caption: Personal Protective Equipment for handling **maleonitrile**.

Handling and Storage:

- Handling: Use only in a well-ventilated area or under a chemical fume hood.[1][17] Avoid contact with skin, eyes, and clothing.[1] Minimize dust generation and accumulation.[1][17] Wash hands thoroughly after handling.[1]
- Storage: Store in a cool, dry, well-ventilated area.[1][17] Keep containers tightly closed.[1][7] Store locked up.[13][17] Recommended storage temperature is 2-8 °C.[13]
- Incompatible Materials: Avoid strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[1][7][20]

Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.[1][7]
- Reactivity: May polymerize violently if heated above 130°C (266°F) or on contact with strong bases at lower temperatures.[5][6][8][14] May spontaneously explode if stored at 70-80°C.[5][8]
- Hazardous Decomposition Products: When heated to decomposition, it emits toxic fumes of nitrogen oxides (NO_x) and hydrogen cyanide (CN⁻).[7][8][18]

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